

Glycidol-d5: Chemical Profile & Safety

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Compound Focus: Glycidol-d5

CAS No.: 1246819-20-4

Cat. No.: S1782816

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The table below summarizes the key identifiers and hazards for **Glycidol-d5** based on the search results.

Property	Description
CAS Number	1246819-20-4 [1]
Molecular Formula	$C_3HD_5O_2$ [1]
Molecular Weight	79.11 g/mol [1]
Primary Application	Internal standard for quantitative analysis (e.g., GC-MS, LC-MS) in complex mixtures or biological matrices [1]
Hazards	Classified as a Dangerous Good for transport. Parent compound Glycidol is a probable carcinogen (IARC Group 2A), irritant, and toxic upon exposure [1] [2] [3].

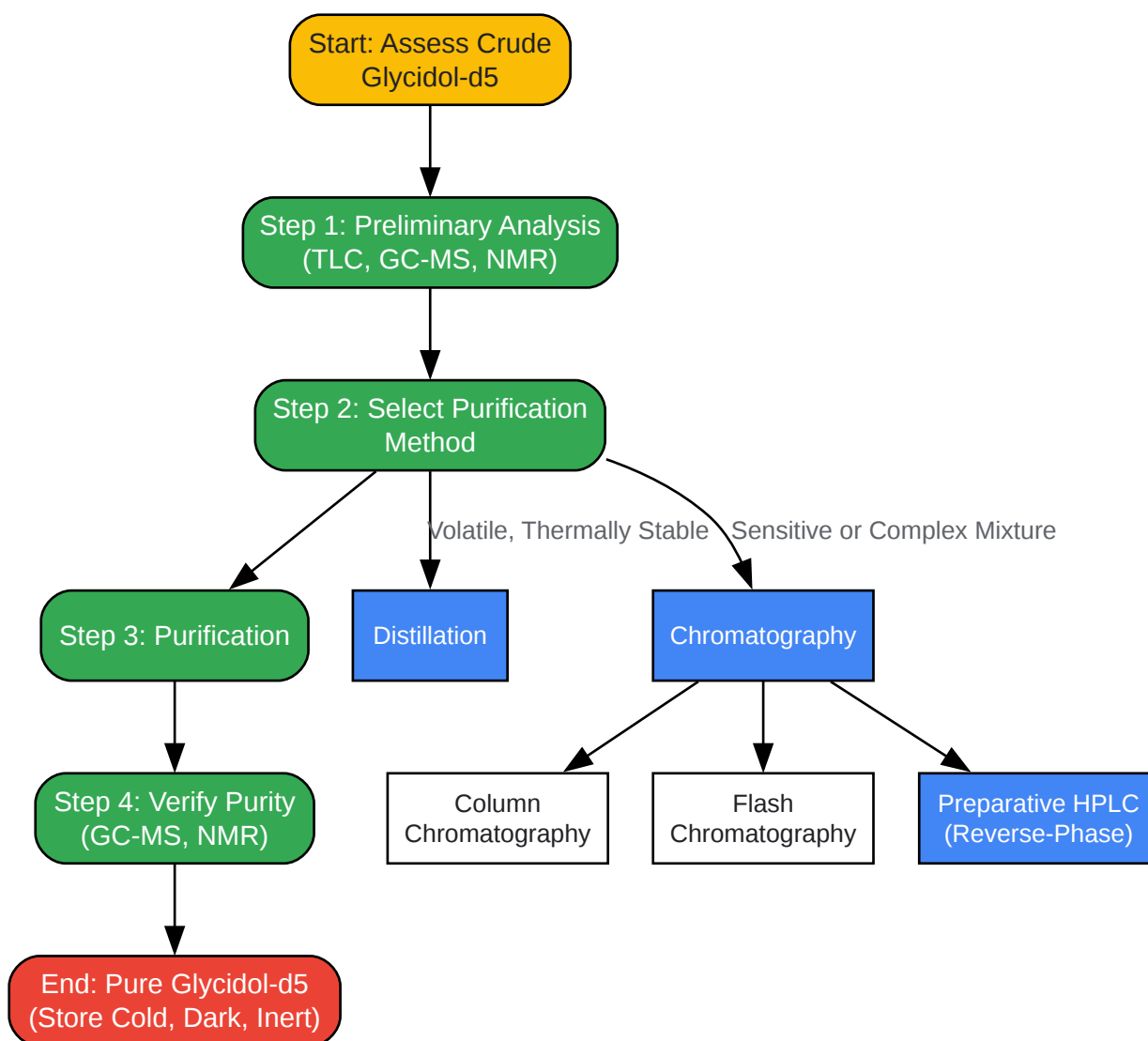
Critical Safety Information for Handling

Before planning any purification, it is crucial to address the significant hazards associated with this compound.

- **Carcinogenicity:** Glycidol is classified by the IARC as **Group 2A (probable human carcinogen)** [3]. This implies that **Glycidol-d5** must be handled with extreme caution.
- **Reactivity and Instability:** Glycidol can **explosively decompose** upon contact with strong acids, strong bases, certain salts, and metals (e.g., copper, zinc) [3]. It is also sensitive to moisture and may polymerize if heated [2] [3].
- **Required Personal Protective Equipment (PPE):** You must use appropriate PPE, including protective masks, gloves, and safety glasses, to prevent irritation and systemic toxicity [2].

General Purification Strategy and Principles

Since a direct protocol is unavailable, your purification strategy should be based on the chemical properties of the compound. The following workflow outlines a logical approach for purifying **Glycidol-d5**, drawing on general principles of organic compound purification.



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Detailed Method Considerations

- **Distillation:** Given that glycidol has a defined boiling point (61-62 °C at 15 mmHg) [3], distillation under **reduced pressure** is a viable primary method for purifying **Glycidol-d5**. This is effective for removing non-volatile impurities and solvents. **Caution:** Due to thermal sensitivity, use a short-path or Kugelrohr apparatus and keep the bath temperature as low as possible to minimize the risk of decomposition [2] [3].
- **Chromatography:** For higher purity or to separate closely related impurities, chromatography is recommended.
 - **Flash Chromatography:** A practical method for medium to large-scale purification.

- **Preparative HPLC:** The most effective technique for achieving high purity, especially for analytical standard preparation [1]. **Reverse-phase HPLC** (using a C18 column) separates compounds based on hydrophobicity and is commonly used for purifying small organic molecules [4].
- **Purity Verification:** After purification, you must confirm the chemical and isotopic purity using **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Nuclear Magnetic Resonance (NMR) spectroscopy**, as these are the primary techniques for which **Glycidol-d5** is used as a standard [1].

Frequently Asked Questions (FAQs)

What is the main application of Glycidol-d5 in analytical chemistry?

Glycidol-d5 is primarily used as an **internal standard** for the precise quantification of unlabeled glycidol in complex samples like food oils and biological matrices using mass spectrometry. The deuterated version behaves similarly to glycidol during analysis but has a different mass, allowing for accurate measurement [1].

Can I use Glycidol-d5 in polymer synthesis studies?

Yes. Deuterated compounds like **Glycidol-d5** can be employed in polymer science to study reaction pathways, kinetics, and the final structure of polymers, such as polyglycerols, using techniques like NMR spectroscopy [1].

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References

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